

CAS number 27431-62-5 physicochemical characteristics

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Compound of Interest

Compound Name: *N,N-Diethylbutane-1,4-diamine*

Cat. No.: B044981

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An In-Depth Technical Guide to the Physicochemical Characteristics of N,N-Diethyl-1,4-butanediamine (CAS: 27431-62-5)

Introduction

N,N-Diethyl-1,4-butanediamine, identified by the CAS number 27431-62-5, is a diamine compound with significant applications in various fields of chemical research and industrial synthesis.^[1] As a versatile chemical intermediate, its unique molecular structure lends it to applications ranging from the synthesis of pharmaceuticals to the modification of polymers.^[1] This guide provides a comprehensive overview of its core physicochemical characteristics, compiled and synthesized for researchers, scientists, and professionals in drug development.

Chemical Identity and Structure

Accurate identification is paramount in chemical research. N,N-Diethyl-1,4-butanediamine is known by several synonyms, and its structural representation provides the foundation for understanding its chemical behavior.

| Identifier | Value |
|-------------------|---|
| CAS Number | 27431-62-5 |
| IUPAC Name | N',N'-diethylbutane-1,4-diamine[2][3] |
| Synonyms | (4-Aminobutyl)diethylamine, N,N-Diethylbutane-1,4-diamine, N1,N1-Diethylbutane-1,4-diamine[1][2][4] |
| Molecular Formula | C ₈ H ₂₀ N ₂ [2][5][6] |
| Molecular Weight | 144.26 g/mol [2][5] |
| InChI Key | JILXUIANNUALRZ-UHFFFAOYSA-N[7] |
| SMILES | CCN(CC)CCCCN[4][7] |

```
graph chemical_structure {
layout=neato;
node [shape=circle, style=filled, label=""];
```

```
// Define nodes for atoms
```

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N1 [label="N", fontcolor="#FFFFFF", fillcolor="#4285F4", pos="0,0!"];
C1 [label="C", fontcolor="#FFFFFF", fillcolor="#202124", pos="-1.5,-0.5!"];
C2 [label="C", fontcolor="#FFFFFF", fillcolor="#202124", pos="-2.5,-0.5!"];
C3 [label="C", fontcolor="#FFFFFF", fillcolor="#202124", pos="1.5,-0.5!"];
C4 [label="C", fontcolor="#FFFFFF", fillcolor="#202124", pos="2.5,-0.5!"];
C5 [label="C", fontcolor="#FFFFFF", fillcolor="#202124", pos="0,1.5!"];
C6 [label="C", fontcolor="#FFFFFF", fillcolor="#202124", pos="0,2.5!"];
C7 [label="C", fontcolor="#FFFFFF", fillcolor="#202124", pos="0,3.5!"];
C8 [label="C", fontcolor="#FFFFFF", fillcolor="#202124", pos="0,4.5!"];
N2 [label="N", fontcolor="#FFFFFF", fillcolor="#4285F4", pos="0,6!"];
```

```
// Define edges for bonds
```

```
edge [color="#5F6368"];
N1 -- C1;
C1 -- C2;
```

```
N1 -- C3;  
C3 -- C4;  
N1 -- C5;  
C5 -- C6;  
C6 -- C7;  
C7 -- C8;  
C8 -- N2;  
}
```

Caption: 2D structure of N,N-Diethyl-1,4-butanediamine.

Physicochemical Properties

The physicochemical properties of a compound dictate its behavior in various systems, influencing its reactivity, solubility, and handling requirements. The data presented below is a synthesis of information from multiple chemical suppliers and safety data sheets.

| Property | Value | Source(s) |
|------------------------------|---|--|
| Physical State | Liquid | [5] [6] |
| Appearance | Clear, colorless to light yellow liquid | [1] [8] |
| Boiling Point | 72 - 74 °C @ 10 mmHg 55 °C @ 3 mmHg 193.4 °C @ 760 mmHg | [5] [6] [9] [10] [8] [11] [11] |
| Density | 0.83 g/cm ³ | [5] [8] [9] |
| Solubility | Slightly soluble in water | [8] [9] [12] [13] |
| pKa (Predicted) | 10.48 ± 0.25 | [8] |
| Refractive Index (Predicted) | 1.453 | [11] |
| Melting Point | No data available | [5] [6] [14] |

It is important to note a discrepancy in the reported melting point. While most safety data sheets indicate that this data is not available[\[5\]](#)[\[6\]](#)[\[14\]](#), some supplier databases list a melting point of 156-158 °C.[\[8\]](#)[\[11\]](#)[\[15\]](#) This value is unusually high for a compound that is consistently described as a liquid at room temperature and may be erroneous or refer to a different form, such as a salt.

Researchers should rely on the liquid state and boiling point under vacuum as the primary physical descriptors.

Experimental Protocols & Data Interpretation

While specific experimental protocols for determining the above characteristics are not detailed in the available literature, standard analytical methods are implied.

- **Boiling Point Determination:** The boiling point is consistently reported under reduced pressure (vacuum). This is a standard technique for compounds that may decompose or oxidize at their atmospheric boiling point. The reported range of 72-74 °C at 10 mmHg is the most frequently cited value.[\[5\]](#)[\[6\]](#)[\[9\]](#)[\[10\]](#)
- **Solubility Assessment:** The characterization as "slightly soluble in water" is qualitative.[\[8\]](#)[\[9\]](#)[\[12\]](#)[\[13\]](#) For quantitative applications, it would be necessary to experimentally determine the exact solubility (e.g., in g/L) at specific temperatures. The presence of two amine groups suggests a pH-dependent solubility profile.
- **Purity and Assay:** Suppliers often list a purity of 95% to ≥98%.[\[1\]](#)[\[9\]](#) For sensitive applications, such as in pharmaceutical synthesis, it is crucial to consult the Certificate of Analysis (COA) for a specific batch to understand the impurity profile.

Caption: A logical workflow for the production and characterization of a chemical like N,N-Diethyl-1,4-butanediamine.

Handling, Storage, and Safety

N,N-Diethyl-1,4-butanediamine is classified as a corrosive substance.[\[6\]](#)[\[10\]](#) Safety data sheets indicate that it causes skin corrosion/irritation (Category 1B) and serious eye damage (Category 1).[\[5\]](#)

- **Handling:** Use of personal protective equipment (PPE) is mandatory. This includes chemical-resistant gloves, safety goggles with side shields or a face shield, and protective clothing.[\[16\]](#) All handling should be performed in a well-ventilated area or under a chemical fume hood.[\[5\]](#)
- **Storage:** The compound is noted to be air and moisture sensitive.[\[5\]](#)[\[8\]](#) Therefore, it should be stored in a tightly closed container under an inert atmosphere (e.g., nitrogen or argon).[\[8\]](#)[\[17\]](#) Recommended storage temperature is often between 2–8 °C.[\[1\]](#)[\[8\]](#)[\[17\]](#)

- **Stability:** The compound is stable under recommended storage conditions but may be reactive with strong oxidizing agents. Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides.[5][6]

Applications in Research and Development

The bifunctional nature of N,N-Diethyl-1,4-butanediamine, possessing both a tertiary and a primary amine, makes it a valuable building block in organic synthesis.

- **Pharmaceutical Development:** It serves as a key intermediate in the synthesis of various active pharmaceutical ingredients (APIs), particularly those targeting the central nervous system.[1]
- **Polymer Chemistry:** In polymer science, it can be used as a chain extender or curing agent in the production of polyurethanes and other polymers, helping to modify and enhance the mechanical properties of the final materials.[1]
- **Biochemical Research:** The compound can be used as a reagent in biochemical assays. For instance, it has been studied for its effects on putrescine uptake in cancer cells, highlighting its utility in cellular research.[8]

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